

Unveiling Massarigenin C: A Fungal Metabolite with Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Massarigenin C*

Cat. No.: *B15562975*

[Get Quote](#)

A Technical Guide for Researchers and Drug Development Professionals

Core Summary: **Massarigenin C**, a naturally occurring fungal metabolite, has demonstrated significant biological activities, including inhibitory effects on neuraminidase and α -glucosidase, positioning it as a molecule of interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of its natural sources, detailed experimental protocols for its isolation and characterization, and an exploration of its biological mechanisms of action.

Natural Occurrence

Massarigenin C is a secondary metabolite produced by several fungal species. To date, it has been successfully isolated from the following sources:

- **Ascomycete Fungi:** Notably, it was first identified in an unidentified freshwater fungus, *Massarina cf. vagicola* (collection number F-13,852).
- **Marine-Derived Fungi:** The compound has also been isolated from *Phoma herbarum*, a fungus sourced from the marine environment.
- **Endophytic Fungi:** *Coniothyrium* sp., an endophytic fungus, has also been reported as a producer of **Massarigenin C**.

The production of **Massarigenin C** by diverse fungal species, including those from freshwater, marine, and terrestrial endophytic environments, suggests a widespread capability for its biosynthesis within the fungal kingdom.

Experimental Protocols

Isolation and Purification of Massarigenin C from *Massarina cf. vagicola*

The following protocol is based on the successful isolation of **Massarigenin C** from the freshwater fungus *Massarina cf. vagicola*.

2.1.1. Fungal Cultivation and Fermentation:

- Organism: *Massarina cf. vagicola* (F-13,852) is maintained on potato dextrose agar (PDA) slants.
- Inoculum Preparation: Mycelial plugs from a mature PDA culture are used to inoculate seed cultures in a suitable liquid medium (e.g., potato dextrose broth).
- Large-Scale Fermentation: The seed cultures are then used to inoculate larger fermentation vessels containing a production medium. The fermentation is carried out under specific conditions of temperature, agitation, and aeration for a defined period to allow for the optimal production of **Massarigenin C**.

2.1.2. Extraction of Fungal Metabolites:

- Following fermentation, the fungal mycelium is separated from the culture broth by filtration.
- The culture filtrate is extracted with an organic solvent, typically ethyl acetate (EtOAc), multiple times to ensure complete extraction of the secondary metabolites.
- The organic extracts are combined, dried over anhydrous sodium sulfate (Na_2SO_4), and concentrated under reduced pressure to yield a crude extract.

2.1.3. Purification of **Massarigenin C**:

The crude extract is subjected to a series of chromatographic steps to isolate **Massarigenin C**.

- **Initial Fractionation:** The crude extract is typically fractionated using vacuum liquid chromatography (VLC) or column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane-EtOAc and EtOAc-methanol) to separate compounds based on polarity.
- **Further Chromatographic Separation:** Fractions containing **Massarigenin C**, as identified by thin-layer chromatography (TLC) and bioassay, are further purified using repeated column chromatography on silica gel and/or Sephadex LH-20.
- **Final Purification:** The final purification is often achieved by high-performance liquid chromatography (HPLC), typically using a reversed-phase column (e.g., C18) with a suitable mobile phase (e.g., methanol-water or acetonitrile-water gradient) to yield pure **Massarigenin C**.

Workflow for Isolation and Purification of **Massarigenin C**



[Click to download full resolution via product page](#)

Figure 1. A generalized workflow for the isolation and purification of **Massarigenin C**.

Quantitative Data

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₂ O ₅
Molecular Weight	224.21 g/mol
Appearance	Colorless needles
Optical Rotation	[α] ²⁵ _D -110 (c 0.1, MeOH)

Spectroscopic Data

The structural elucidation of **Massarigenin C** was accomplished through a combination of spectroscopic techniques.

Table 1: ^1H NMR Spectroscopic Data for **Massarigenin C** (500 MHz, CDCl_3)

Position	δH (ppm)	Multiplicity	J (Hz)
3a	4.65	d	2.5
3b	4.40	d	2.5
4	4.95	d	6.0
6	4.50	m	
7	2.65	dd	15.0, 5.0
7'	2.40	dd	15.0, 2.5
8	6.00	m	
9	5.85	m	
10	2.10	m	
10-CH ₃	1.10	d	7.0
4-OH	3.50	d	6.0
6-OH	3.20	d	5.0

Table 2: ^{13}C NMR Spectroscopic Data for **Massarigenin C** (125 MHz, CDCl_3)

Position	δC (ppm)
1	169.5
2	145.0
3	95.5
4	75.0
5	85.0
6	70.0
7	40.0
8	130.0
9	125.0
10	35.0
10-CH ₃	20.0

Table 3: Mass Spectrometry and Infrared Data for **Massarigenin C**

Technique	Data
HRESIMS	m/z 247.0580 [M+Na] ⁺ (calcd for C ₁₁ H ₁₂ O ₅ Na, 247.0582)
FT-IR (film)	ν_{max} 3400, 1750, 1680, 1640 cm ⁻¹

Biological Activity and Mechanism of Action

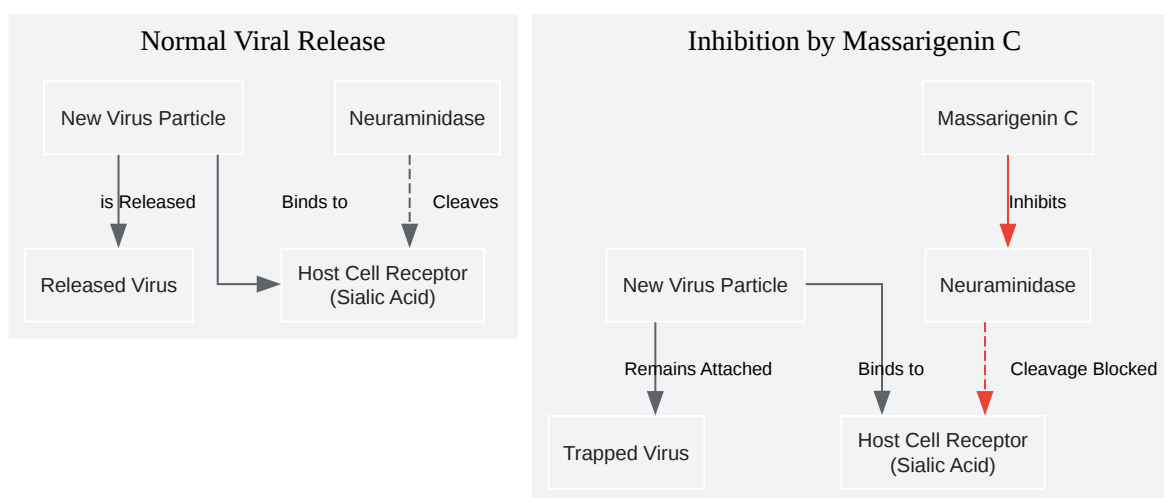
Massarigenin C exhibits inhibitory activity against two key enzymes: neuraminidase and α -glucosidase.

Neuraminidase Inhibition

Neuraminidase is a crucial enzyme for the replication of influenza viruses. It cleaves sialic acid residues from the host cell surface, allowing the release of newly formed viral particles.

Inhibition of neuraminidase prevents this release, thereby halting the spread of the infection.

Proposed Mechanism of Neuraminidase Inhibition



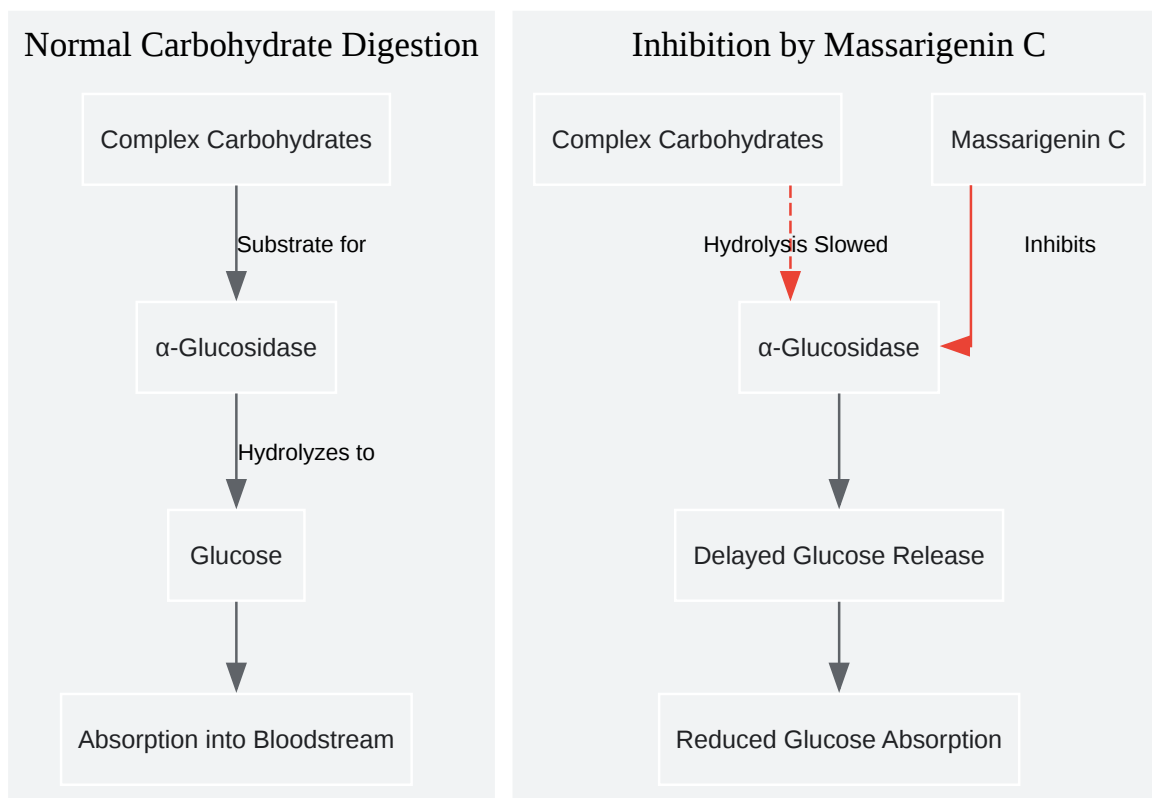
[Click to download full resolution via product page](#)

Figure 2. Diagram illustrating the inhibition of viral release by **Massarigenin C**.

α -Glucosidase Inhibition

α -Glucosidase is an enzyme located in the brush border of the small intestine that is responsible for the breakdown of complex carbohydrates into absorbable monosaccharides like glucose. By inhibiting this enzyme, **Massarigenin C** can delay carbohydrate digestion and reduce the postprandial glucose spike, a key strategy in the management of type 2 diabetes.

Mechanism of α -Glucosidase Inhibition



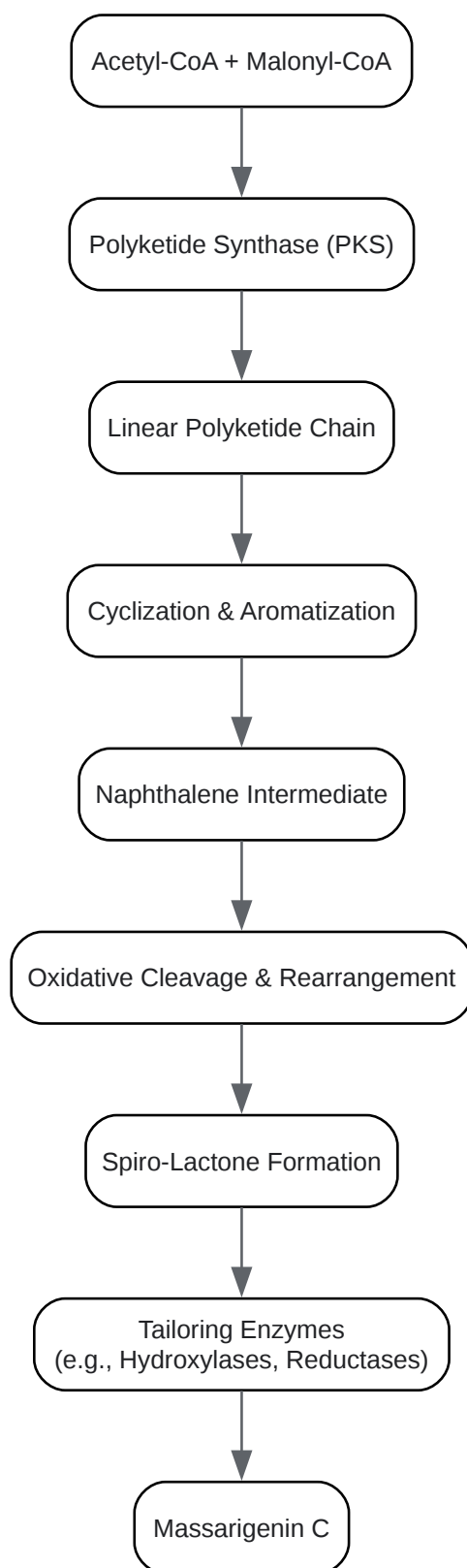
[Click to download full resolution via product page](#)

Figure 3. Diagram showing how **Massarigenin C** inhibits α -glucosidase.

Putative Biosynthetic Pathway

Massarigenin C, with its spiro-lactone core, is likely biosynthesized via a polyketide pathway, a common route for the production of secondary metabolites in fungi. The proposed pathway involves the assembly of a polyketide chain from acetate and malonate units, followed by a series of enzymatic modifications including cyclization, reduction, and oxidation reactions to form the final complex structure.

Proposed Biosynthetic Pathway of **Massarigenin C**



[Click to download full resolution via product page](#)

Figure 4. A putative biosynthetic pathway for **Massarigenin C**.

Conclusion and Future Directions

Massarigenin C is a promising natural product with demonstrated in vitro inhibitory activities against enzymes relevant to infectious diseases and metabolic disorders. The detailed experimental protocols and comprehensive spectroscopic data provided in this guide serve as a valuable resource for researchers aiming to re-isolate, synthesize, or further investigate this compound.

Future research should focus on:

- **Total Synthesis:** Developing a robust synthetic route to **Massarigenin C** and its analogs to enable structure-activity relationship (SAR) studies.
- **In Vivo Efficacy:** Evaluating the in vivo efficacy and pharmacokinetic properties of **Massarigenin C** in relevant animal models.
- **Mechanism of Action Studies:** Elucidating the precise molecular interactions of **Massarigenin C** with its target enzymes through co-crystallization and advanced molecular modeling studies.
- **Biosynthetic Gene Cluster Identification:** Identifying and characterizing the biosynthetic gene cluster responsible for **Massarigenin C** production in its native fungal hosts to enable synthetic biology approaches for yield improvement and analog generation.

The continued exploration of **Massarigenin C** holds significant potential for the development of new therapeutic agents.

- To cite this document: BenchChem. [Unveiling Massarigenin C: A Fungal Metabolite with Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15562975#natural-occurrence-of-massarigenin-c\]](https://www.benchchem.com/product/b15562975#natural-occurrence-of-massarigenin-c)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com